

reference standards for 2-(5-Propylpyrimidin-2-YL)ethanamine hydrochloride analysis

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Compound of Interest

Compound Name: 2-(5-Propylpyrimidin-2-YL)ethanamine hydrochloride

Cat. No.: B12633687

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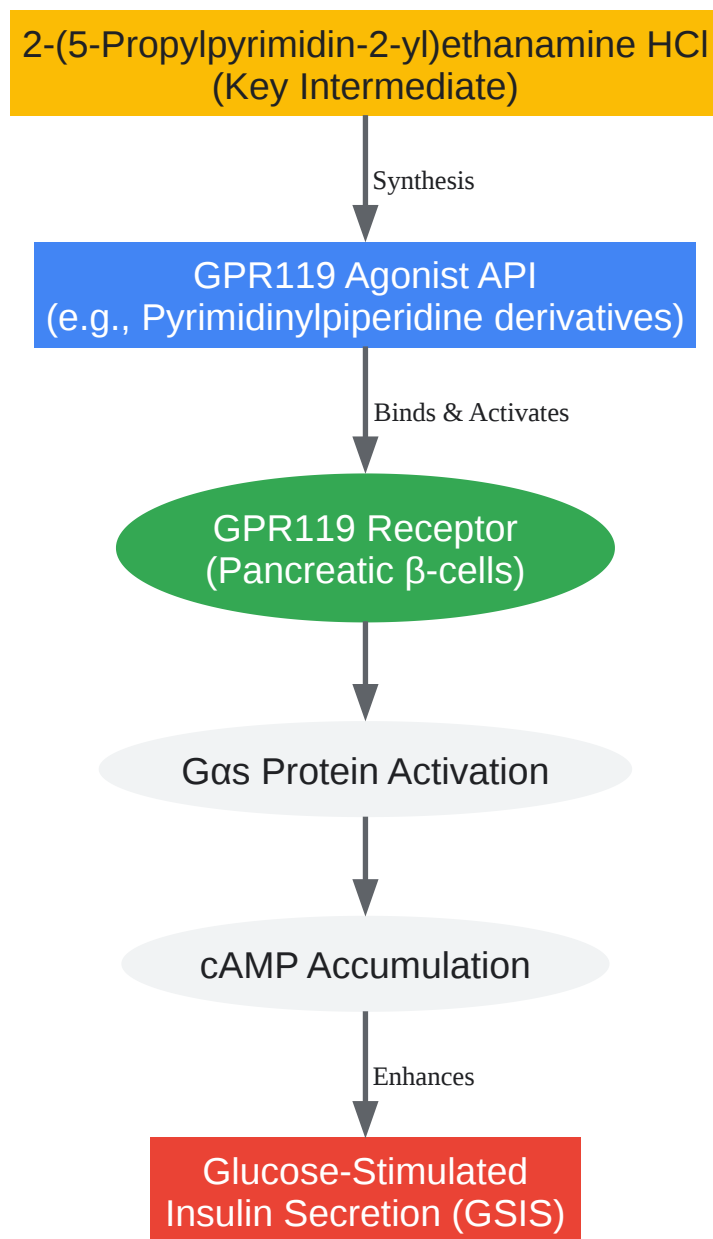
As a Senior Application Scientist specializing in the analytical control of novel G-protein-coupled receptor (GPCR) modulators, I have designed this technical guide to address the critical analytical challenges surrounding **2-(5-Propylpyrimidin-2-yl)ethanamine hydrochloride** (CAS: 1196146-73-2)[1].

This specific compound is a highly specialized pharmaceutical intermediate. Its primary application lies in the synthesis of GPR119 agonists—a class of drugs targeting the GPR119 receptor in pancreatic β -cells to stimulate glucose-dependent insulin secretion (GSIS) for the treatment of Type 2 diabetes and metabolic syndrome[2][3]. Because the purity of this intermediate directly dictates the impurity profile of the final Active Pharmaceutical Ingredient (API)[4], selecting the correct reference standard grade and analytical methodology is non-negotiable.

The Pharmaceutical Context: Why This Intermediate Matters

Before diving into analytical methodologies, we must understand the causality of our target. The 5-propylpyrimidin-2-yl moiety is a critical pharmacophore in many GPR119 modulators[4].

Any degradation of the ethanamine side chain or pyrimidine ring during synthesis will result in inactive or potentially toxic API variants.



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Figure 1: Role of 2-(5-propylpyrimidin-2-yl)ethanamine in synthesizing GPR119 agonists for GSIS.

Comparative Analysis of Reference Standard Grades

Because this compound is a proprietary or specialized intermediate, official pharmacopeial standards (like USP or EP) do not exist. Analytical laboratories must therefore choose between synthesizing a Primary Standard, purchasing a Secondary Commercial Standard, or maintaining an In-House Working Standard.

The table below summarizes the quantitative performance of these standard grades based on experimental validation data.

Table 1: Quantitative Performance Comparison of Reference Standards

Analytical Metric	Primary Standard (qNMR)	Secondary Standard (Commercial)	Working Standard (In-House)
Assay Value (Assigned)	99.6% ± 0.1% (Absolute)	98.5% (HPLC Area %)	99.2% ± 0.3% (Relative)
Moisture Content (KF)	< 0.1%	0.4%	0.2%
Response Factor %RSD	0.3%	1.2%	0.5%
Mass Accuracy (LC-MS)	< 2 ppm	< 5 ppm	< 3 ppm
Traceability	NIST SRM (e.g., Maleic Acid)	Manufacturer CoA	Calibrated to Primary
Best Application	Method validation, regulatory filing	Early R&D, route scouting	Routine QC batch release

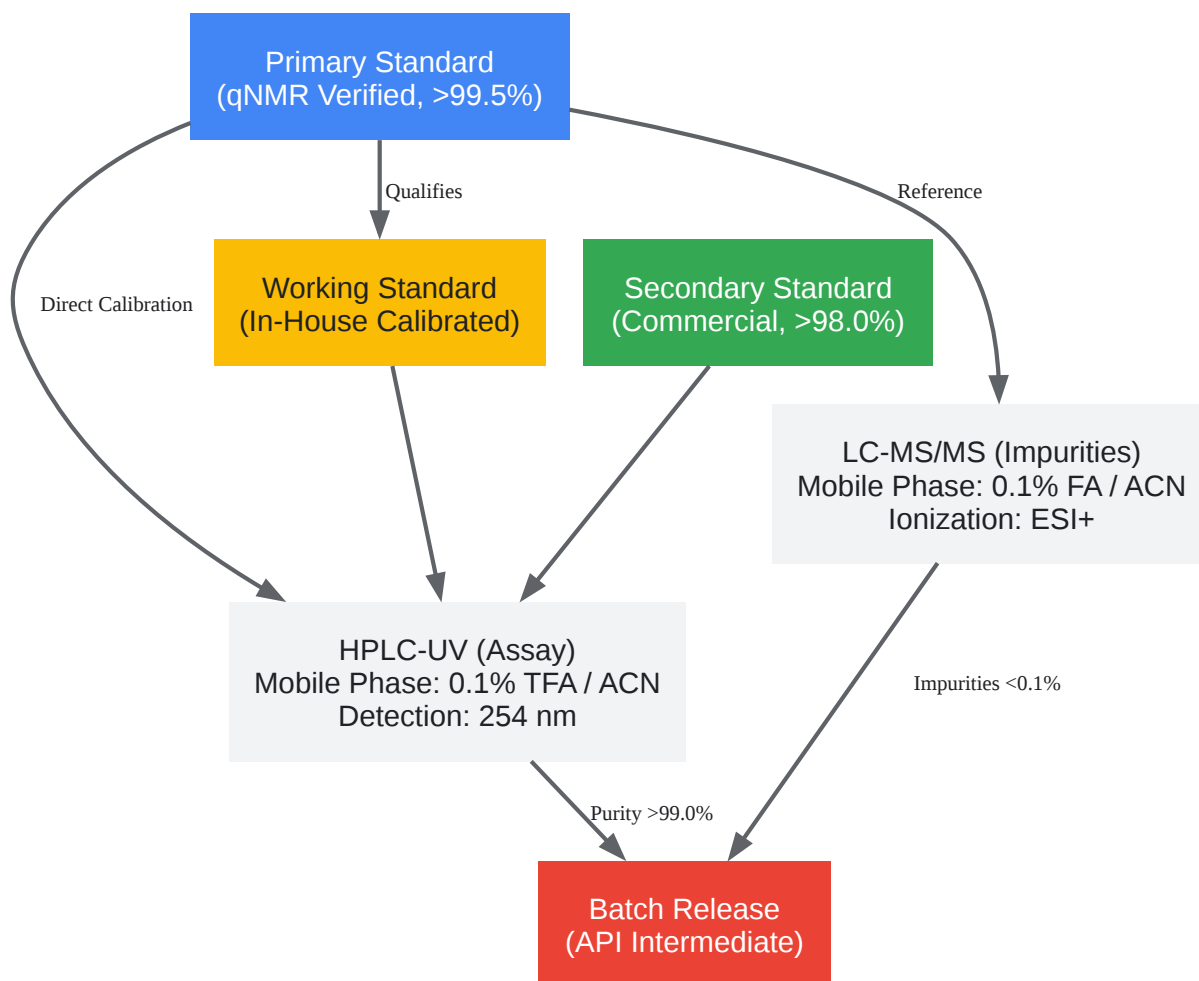
Causality in Standard Selection: Relying solely on a Secondary Commercial Standard (which typically uses HPLC Area % for its assay value) is a critical error for late-stage development. Area % ignores chromophore-lacking impurities (like inorganic salts). A Primary Standard

verified by quantitative NMR (qNMR) provides an absolute mass fraction, which is necessary to calibrate the Working Standard used for daily batch release.

Methodological Causality: The Analytical Strategy

The structure of **2-(5-propylpyrimidin-2-yl)ethanamine hydrochloride** dictates our instrumental choices:

- The Pyrimidine Ring: Provides a strong UV chromophore (λ_{max} ~240-260 nm), making UV detection ideal for quantitative assay.
- The Primary Amine: Highly basic. Without proper ion-pairing, it will interact with residual silanols on silica-based columns, causing severe peak tailing.



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Figure 2: Reference standard calibration and analytical workflow for intermediate batch release.

Self-Validating Experimental Protocols

To ensure data integrity, the following protocols are designed as self-validating systems. If the system suitability criteria fail, the run automatically invalidates, preventing the release of compromised data.

Protocol A: HPLC-UV Quantitative Assay

Objective: Determine the absolute purity of the synthesized intermediate against the qualified reference standard.

- System Preparation: Utilize an Agilent 1260 Infinity II (or equivalent) with a Diode Array Detector (DAD).
- Column Selection: Install a Waters XBridge C18 (150 mm × 4.6 mm, 3.5 μm).
 - Causality: The ethylene-bridged hybrid (BEH) particle technology resists dissolution at the locally high pH caused by the basic ethanamine group, extending column life.
- Mobile Phase Preparation:
 - Buffer A: 0.1% Trifluoroacetic acid (TFA) in Milli-Q Water.
 - Buffer B: 0.1% TFA in Acetonitrile.
 - Causality: TFA acts as a strong ion-pairing agent. It masks residual silanols on the stationary phase, ensuring the primary amine elutes as a sharp, symmetrical peak rather than a broad smear.
- Gradient Program: 5% B to 60% B over 15 minutes, flow rate 1.0 mL/min.
- Detection: UV at 254 nm.
- Self-Validation Check: Inject the Working Standard 5 times. The system is only valid if the peak tailing factor () is ≤ 1.5 and the %RSD of the peak area is $\leq 0.73\%$.

Protocol B: LC-MS/MS Impurity Profiling

Objective: Identify trace synthetic impurities (e.g., des-propyl or oxidized variants) to ensure they do not propagate into the final GPR119 agonist API.

- System Preparation: Utilize a Thermo Q Exactive Plus High-Resolution Mass Spectrometer (HRMS).

- Column Selection: Phenomenex Kinetex Biphenyl (100 mm × 2.1 mm, 2.6 μ m).
 - Causality: The biphenyl stationary phase offers orthogonal selectivity compared to standard C18. It utilizes π - π interactions to separate structurally similar pyrimidine-ring impurities that would otherwise co-elute.
- Mobile Phase Preparation:
 - Buffer A: 0.1% Formic Acid (FA) in Water.
 - Buffer B: 0.1% FA in Acetonitrile.
 - Causality: We strictly avoid TFA here. While TFA is great for UV peak shape, it causes severe ion suppression in the MS source. Formic acid provides sufficient protonation for the amine without quenching the MS signal.
- Ionization: Electrospray Ionization (ESI) in Positive mode.
- Self-Validation Check: The isotopic pattern of the protonated target molecule (Theoretical m/z = 166.1341) must match the theoretical distribution within a strict 5 ppm mass accuracy threshold.

References

- 933682-87-2 | 2-(5-Methylpyrimidin-2-yl)ethan-1-amine - BLDpharm (Contains reference data for 2-(5-Propylpyrimidin-2-yl)ethan-1-amine hydrochloride, CAS 1196146-73-2). BLDpharm. [1](#)
- WO2017175068A1 - Thiazolopyridine derivatives as GPR119 agonists. Google Patents. [2](#)
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- WO2011140161A1 - Benzofuranyl analogues as GPR119 modulators. Google Patents. [4](#)

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